

Technical Guide: rac N-Benzyl Nebivolol-d4 for Research Applications

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Compound of Interest

Compound Name: *rac N-Benzyl Nebivolol-d4*

Cat. No.: B565569

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of racemic N-Benzyl Nebivolol-d4, a crucial analytical standard for researchers in drug metabolism, pharmacokinetics (DMPK), and bioanalytical studies. This deuterated analog of N-Benzyl Nebivolol serves as an ideal internal standard for quantification of Nebivolol and its related compounds in complex biological matrices using mass spectrometry.

Supplier and Availability Overview

The procurement of high-quality analytical standards is paramount for accurate and reproducible scientific research. Several reputable suppliers offer **rac N-Benzyl Nebivolol-d4**. The following table summarizes the available information on suppliers, catalog numbers, and other relevant purchasing details.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Availability
LGC Standards	TRC-B285732	1246814-48-1	C ₂₉ H ₂₇ D ₄ F ₂ N O ₄	499.58	In Stock
MedChemExpress	HY-132746S	1246814-48-1	C ₂₉ H ₂₇ D ₄ F ₂ N O ₄	499.58	Available in 1 mg and 10 mg pack sizes. [1]
Pharmaffiliates	PA STI 011750	1246814-48-1	C ₂₉ H ₂₇ D ₄ F ₂ N O ₄	499.58	In Stock
Mithridion	-	-	-	-	10mg option listed but noted as "Not Available For Sale". [2]
SynZeal	-	-	-	-	Offers a range of Nebivolol impurities and stable isotope products. [3]
United States Biological	003620	929706-85-4 (non-deuterated)	C ₂₉ H ₃₁ F ₂ NO ₄	495.56	Sells the non-deuterated rac N-Benzyl Nebivolol. [4]
Veeprho	-	929706-85-4 (non-deuterated)	-	-	Supplier of the non-deuterated compound. [5]

Note: Purity and isotopic enrichment are critical parameters. It is recommended to request a Certificate of Analysis (CoA) from the supplier before purchase to obtain lot-specific data.

Chemical and Physical Properties

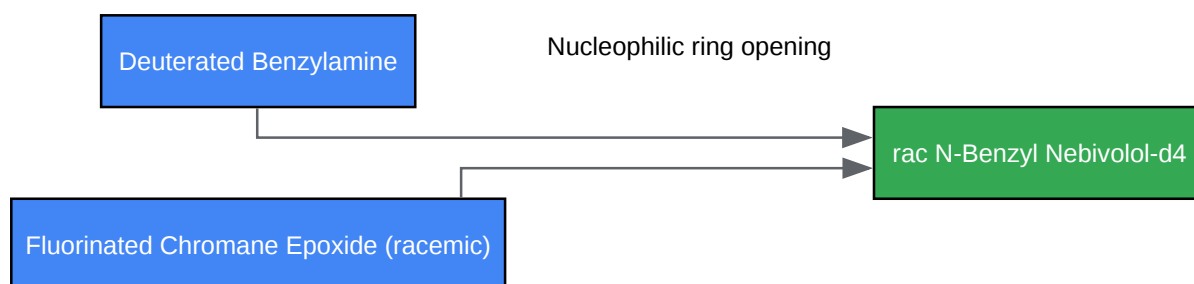
- IUPAC Name: 2-[benzyl-[1,1-dideuterio-2-(6-fluoro-3,4-dihydro-2H-chromen-2-yl)-2-hydroxyethyl]amino]-2,2-dideuterio-1-(6-fluoro-3,4-dihydro-2H-chromen-2-yl)ethanol[6]
- Synonyms: **rac N-Benzyl Nebivolol-d4**, alpha,alpha'-[[[(Phenylmethyl)imino]bis(methylene)]bis[6-fluoro-3,4-dihydro-2H-1-benzopyran-2-methanol]-d4
- Appearance: Typically a pale brown semi-solid.
- Solubility: Soluble in Chloroform, Dichloromethane, Ethyl Acetate, and Methanol.

Experimental Protocols

General Synthetic Strategy for rac N-Benzyl Nebivolol-d4

The synthesis of **rac N-Benzyl Nebivolol-d4** is not explicitly detailed in publicly available literature. However, based on patented methods for the synthesis of Nebivolol and its N-benzyl protected intermediate, a plausible synthetic route can be proposed. The key step involves the introduction of deuterium atoms at stable positions. A common strategy would be the reaction of a suitable deuterated amine precursor with the appropriate epoxide fragments of the fluorinated chromane rings.

A generalized reaction scheme is as follows:



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Caption: Proposed synthetic pathway for **rac N-Benzyl Nebivolol-d4**.

This synthesis would likely involve the reaction of two equivalents of a racemic 6-fluoro-2-(oxiran-2-yl)-3,4-dihydro-2H-chromene with a deuterated benzylamine, or a related multi-step synthesis involving deuterated building blocks. For a detailed procedure, it is recommended to consult patents related to Nebivolol synthesis.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Use as an Internal Standard in LC-MS/MS Bioanalysis

rac N-Benzyl Nebivolol-d4 is primarily used as an internal standard (IS) for the accurate quantification of Nebivolol and its metabolites in biological samples. The following is a representative protocol for its use in a plasma sample analysis.

1. Preparation of Stock and Working Solutions:

- Stock Solution (1 mg/mL): Accurately weigh and dissolve 1 mg of **rac N-Benzyl Nebivolol-d4** in 1 mL of LC-MS grade methanol.
- Working Solution (e.g., 100 ng/mL): Dilute the stock solution with methanol or another appropriate solvent to a final concentration that is comparable to the expected analyte concentration in the samples.

2. Sample Preparation (Protein Precipitation):

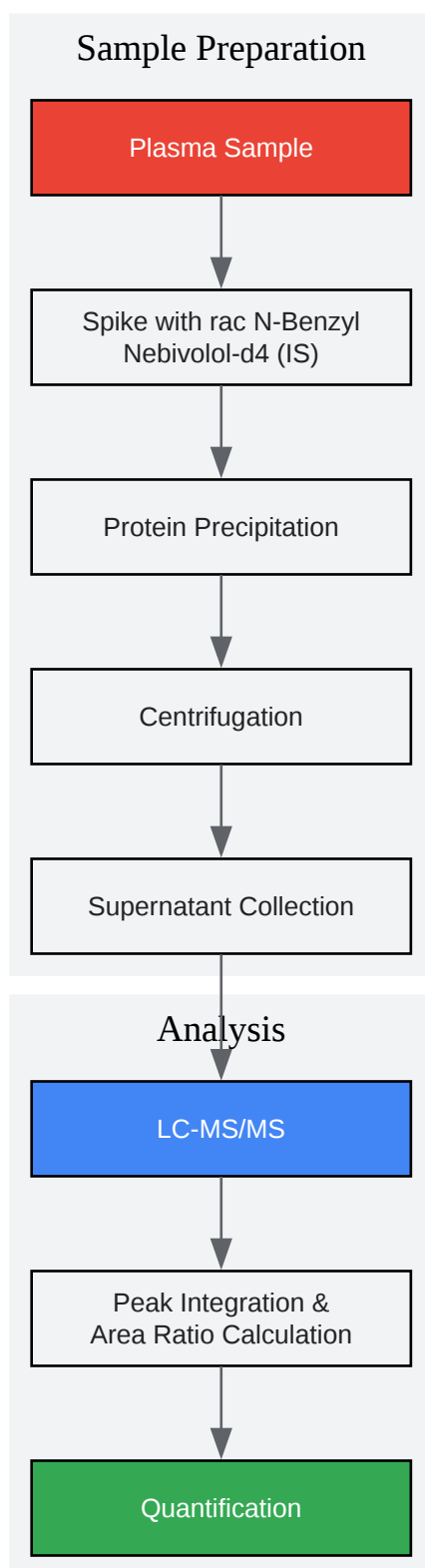
- To 100 µL of plasma sample (calibrator, quality control, or unknown), add a fixed volume (e.g., 10 µL) of the internal standard working solution.
- Vortex briefly to mix.
- Add 300 µL of cold acetonitrile (containing 0.1% formic acid for improved peak shape) to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at high speed (e.g., 12,000 x g) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean vial or a 96-well plate for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is typically suitable.
 - Mobile Phase: A gradient elution with water and acetonitrile or methanol, both containing a small amount of an acidifier like formic acid, is common.
 - Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.6 mL/min.
- Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive ion mode.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Specific precursor-to-product ion transitions for both the analyte (Nebivolol) and the internal standard (**rac N-Benzyl Nebivolol-d4**) need to be optimized.

4. Data Analysis:

- Integrate the peak areas for both the analyte and the internal standard.
- Calculate the peak area ratio (analyte peak area / internal standard peak area).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

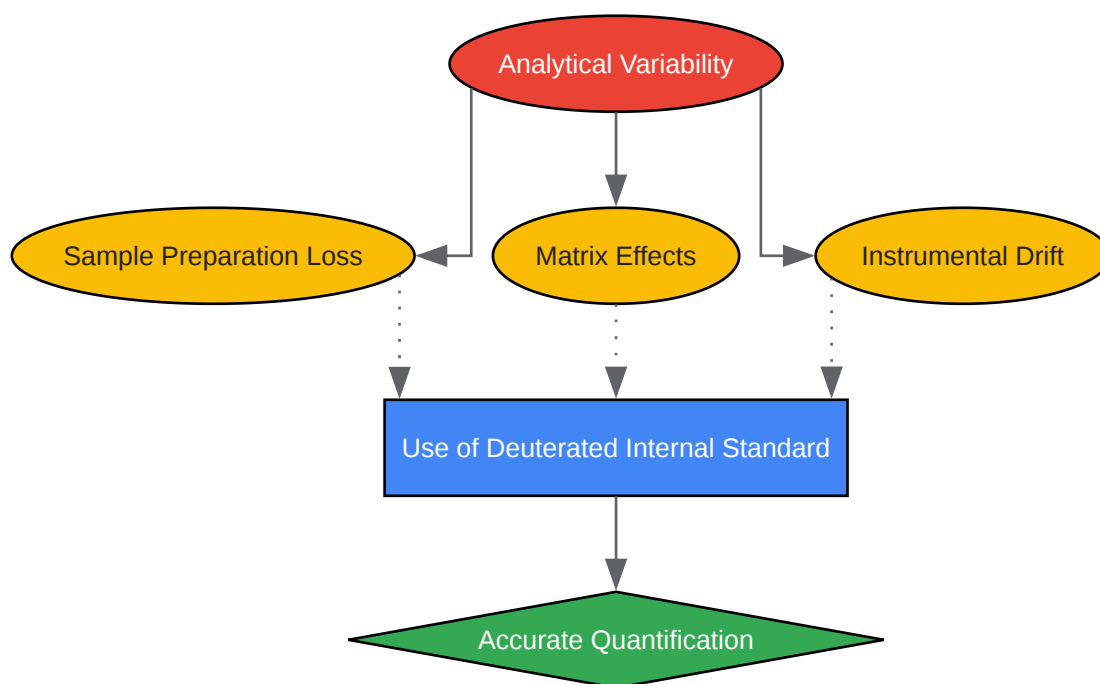


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Caption: Workflow for bioanalytical sample processing using a deuterated internal standard.

Signaling Pathways and Logical Relationships

The primary utility of **rac N-Benzyl Nebivolol-d4** is not in the study of signaling pathways itself, but rather as a tool to enable the accurate measurement of the pharmacologically active compound, Nebivolol. Nebivolol is a β 1-adrenergic receptor antagonist. The logical relationship in its use as an internal standard is to mitigate analytical variability.



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Caption: Logical relationship demonstrating the role of a deuterated internal standard in mitigating analytical variability for accurate quantification.

In conclusion, **rac N-Benzyl Nebivolol-d4** is an essential tool for researchers requiring precise and accurate quantification of Nebivolol in biological matrices. Its chemical and physical properties, being nearly identical to the unlabeled analyte, ensure that it effectively compensates for variations during sample processing and analysis, leading to reliable and reproducible data. When sourcing this standard, it is crucial to obtain a Certificate of Analysis to ensure high purity and isotopic enrichment.

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